

Techniques for Assessing HSP90 Inhibition by CH5015765: Application Notes and Protocols

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Compound of Interest

Compound Name: CH5015765

Cat. No.: B606634

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for assessing the inhibition of Heat Shock Protein 90 (HSP90) by the novel, potent, and selective inhibitor, **CH5015765**. This document is intended to guide researchers in accurately quantifying the biochemical and cellular effects of this compound.

CH5015765 is an orally available HSP90 inhibitor that binds to the N-terminal ATP binding site of HSP90.^[1] This inhibition disrupts the HSP90 chaperone cycle, leading to the degradation of client proteins, many of which are critical for tumor cell proliferation and survival.^{[2][3]}

Data Presentation: Quantitative Analysis of CH5015765 Activity

The following tables summarize the key quantitative data regarding the inhibitory activity of **CH5015765**.

Parameter	Value	Target	Reference
Dissociation Constant (Kd)	0.52 nM	HSP90α (N-terminal)	[2] [4] [5]
Dissociation Constant (Kd)	3.4 nM	HSP90 (N-terminal)	[1]

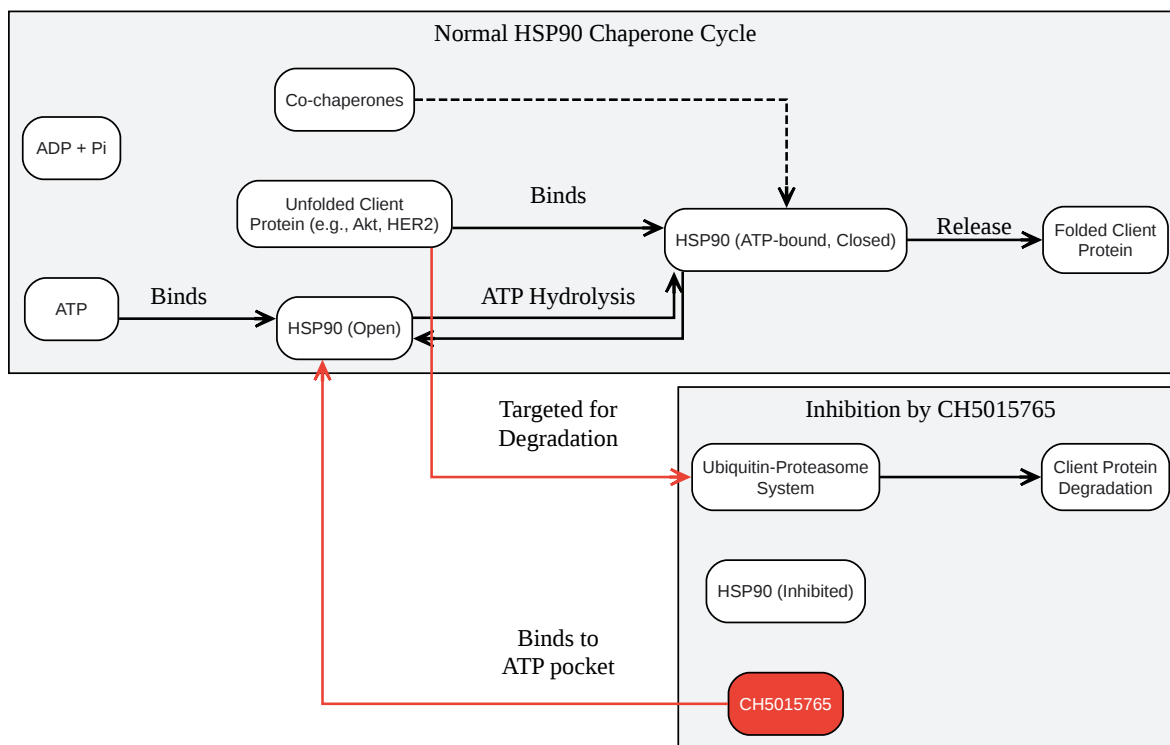
Table 1: Binding Affinity of **CH5015765** to HSP90.

Cell Line	Cancer Type	IC50 Value (μM)	Reference
HCT116	Colorectal Carcinoma	0.098	[2] [4] [5]
NCI-N87	Gastric Carcinoma	0.066	[2] [4] [5]
HCT116	Colorectal Carcinoma	0.46	[1]
NCI-N87	Gastric Carcinoma	0.57	[1]

Table 2: In Vitro Antiproliferative Activity of **CH5015765**.

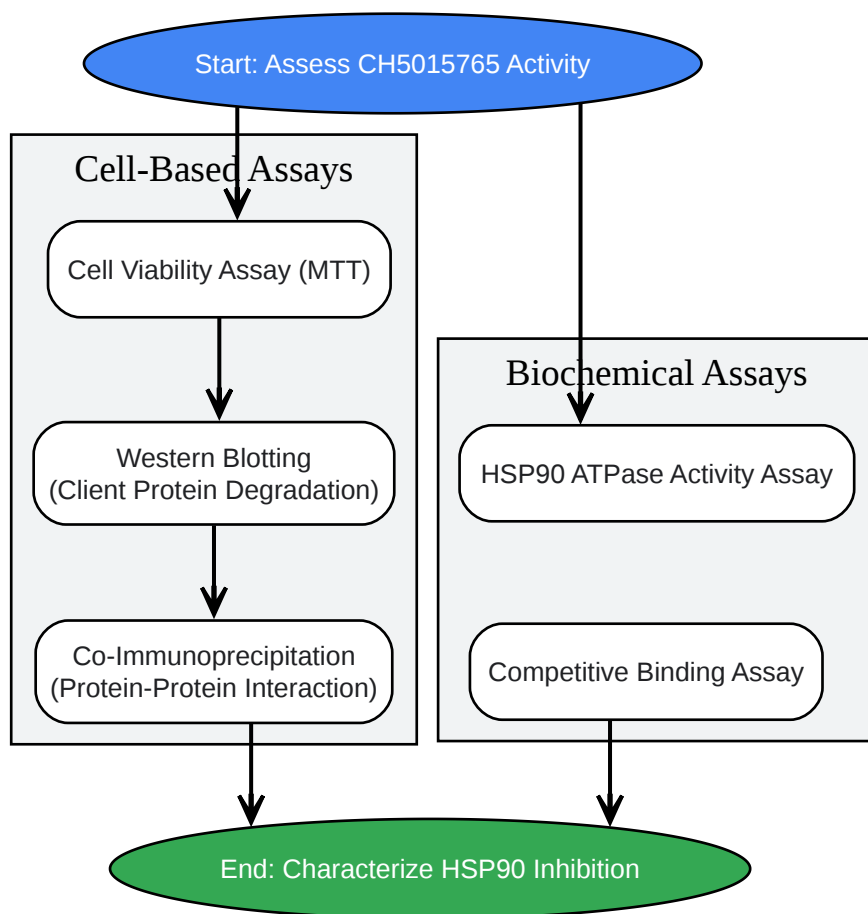
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the HSP90 inhibition pathway and the general experimental workflows for assessing the efficacy of **CH5015765**.



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Caption: HSP90 Inhibition Pathway by **CH5015765**.



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